

Application Notes: Curing Kinetics of Triglycidyl Isocyanurate (TGIC) with Carboxyl-Terminated Polymers

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Compound of Interest

Compound Name: Triglycidyl isocyanurate

Cat. No.: B7734298

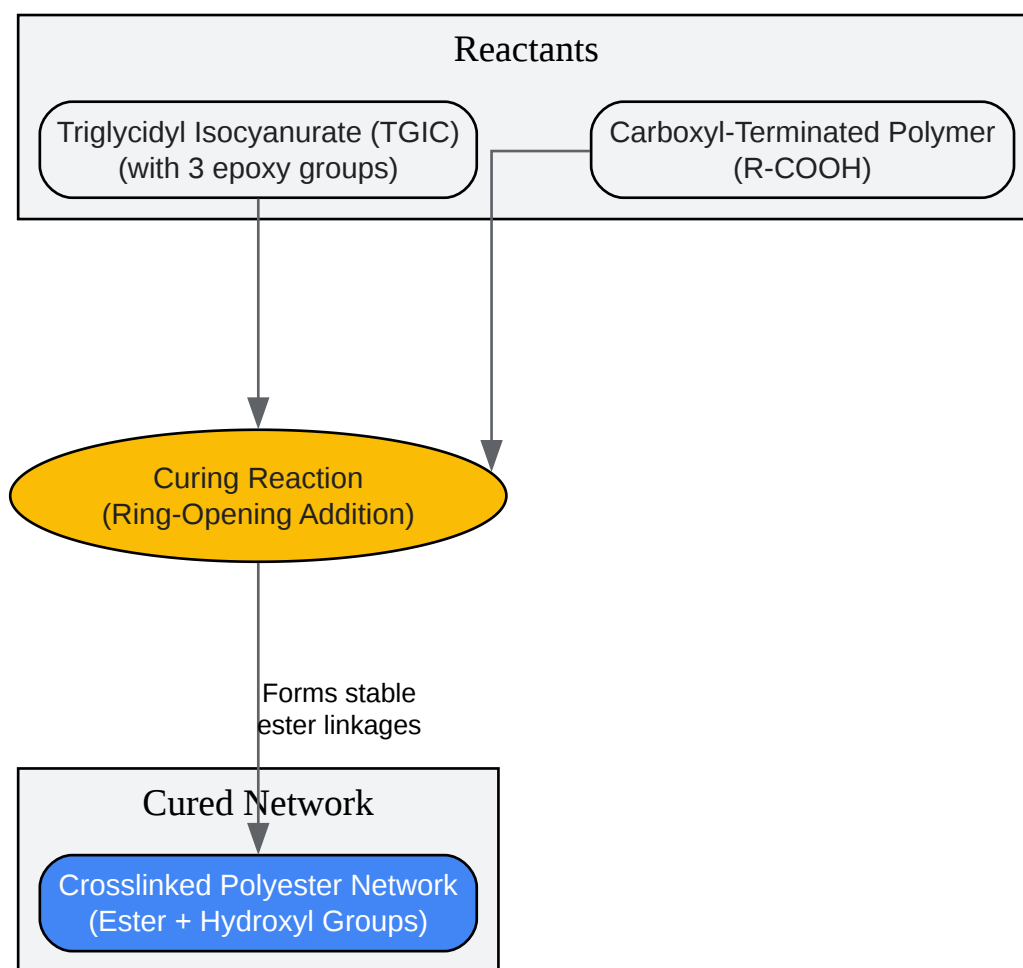
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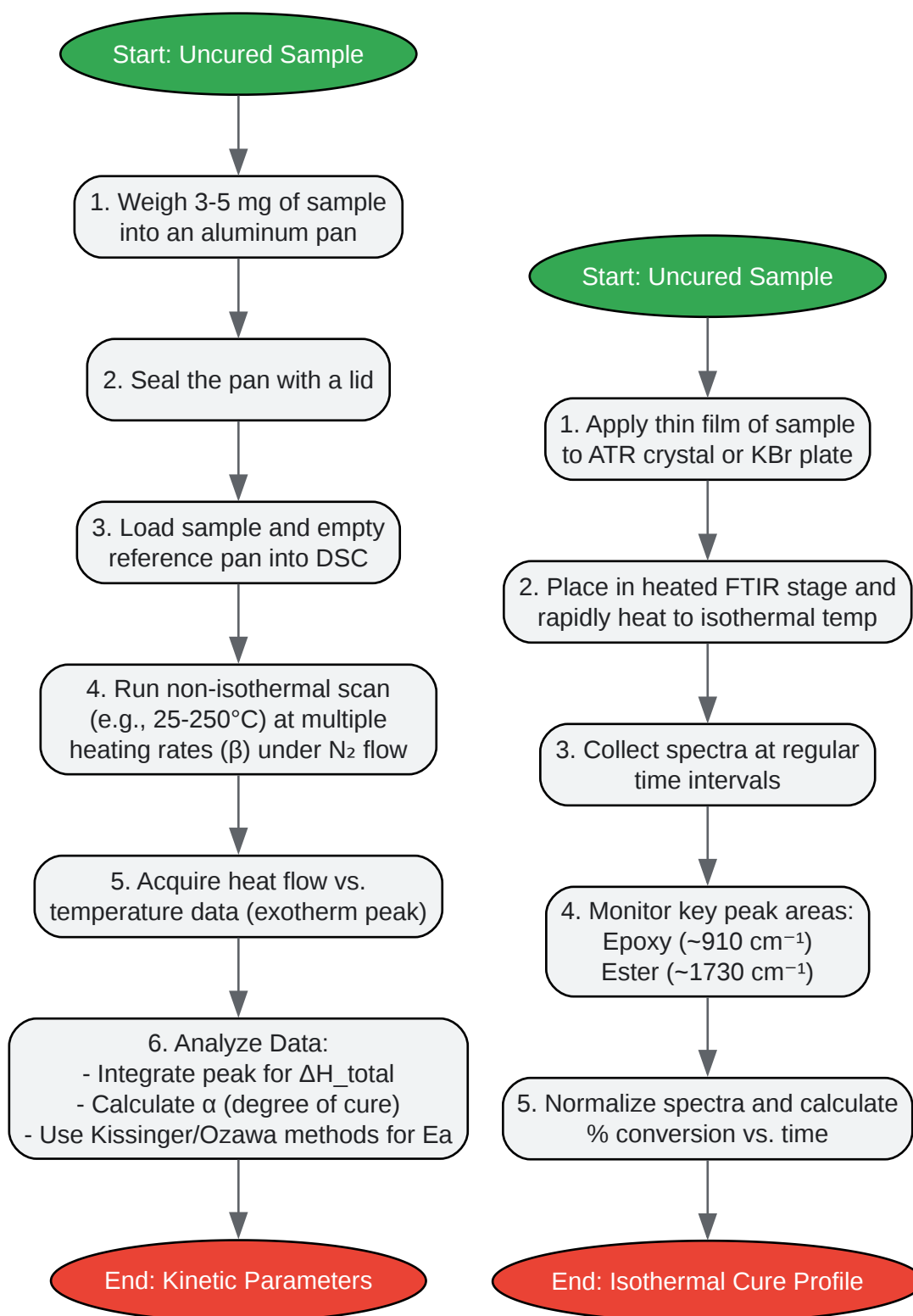
Introduction

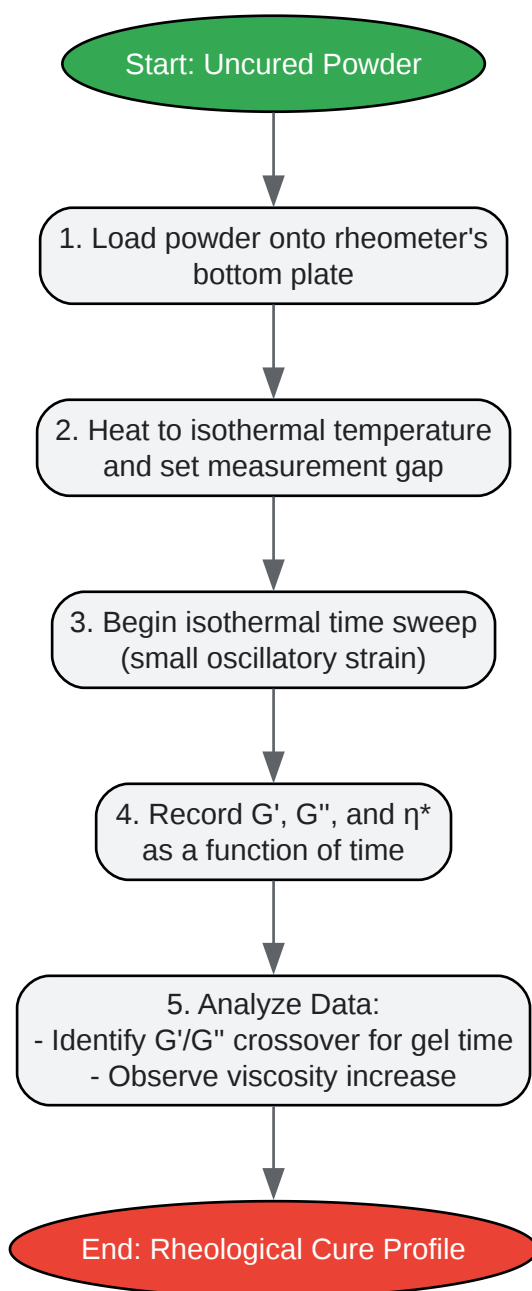
Triglycidyl isocyanurate (TGIC) is a widely used crosslinking agent, particularly for carboxyl-terminated polyester and polyacrylate resins in the formulation of powder coatings. The curing process involves a chemical reaction between the epoxy groups of TGIC and the carboxyl groups of the polymer backbone.^{[1][2][3]} This reaction forms a durable, crosslinked thermoset network, offering excellent mechanical properties, chemical resistance, and weatherability, making it suitable for various applications, including architectural coatings and automotive parts.^{[2][4]} Understanding the curing kinetics of these systems is paramount for optimizing processing parameters, ensuring complete curing, and achieving desired final properties in the coating. This document provides an overview of the curing mechanism, quantitative kinetic data, and detailed protocols for analytical techniques used to study these kinetics.

Curing Reaction Mechanism

The curing of carboxyl-terminated polymers with TGIC is an addition reaction. The nucleophilic carboxyl group attacks the electrophilic carbon of the epoxy ring on the TGIC molecule. This ring-opening reaction results in the formation of a stable ester linkage and a secondary hydroxyl group.^{[1][4]} This newly formed hydroxyl group can further catalyze the reaction between another carboxyl group and an epoxy group, leading to an auto-catalytic effect in some systems. As there is no emission of volatile by-products, this curing process is advantageous for creating smooth, defect-free films.^{[1][3]}







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